An In-depth Technical Guide to 2,6-Dihydroxy-3-nitrobenzonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,6-Dihydroxy-3-nitrobenzonitrile*
CAS No.:	*233585-04-1*
Cat. No.:	*B1301081*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

2,6-Dihydroxy-3-nitrobenzonitrile, bearing the CAS number 233585-04-1, is a fascinating aromatic compound characterized by a unique substitution pattern that imparts a distinct electronic and reactive profile. The presence of two hydroxyl groups, a nitrile moiety, and a nitro group on a benzene ring suggests its potential as a versatile building block in medicinal chemistry and materials science. The electron-withdrawing nature of the nitrile and nitro groups, combined with the electron-donating and hydrogen-bonding capabilities of the hydroxyl groups, creates a molecule with intriguing possibilities for nucleophilic substitution, electrophilic aromatic substitution, and metal complexation. This guide aims to provide a comprehensive technical overview of **2,6-dihydroxy-3-nitrobenzonitrile**, including its physicochemical properties, plausible synthetic routes, expected reactivity, and potential applications, with a particular focus on its relevance to drug discovery and development. While this compound is not extensively documented in publicly available literature, this guide will leverage established

© 2026 BenchChem. All rights reserved.

principles of organic chemistry and data from analogous structures to provide scientifically grounded insights.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The properties of **2,6-Dihydroxy-3-nitrobenzonitrile** are summarized in the table below.

Property	Value	Source
CAS Number	233585-04-1	[1][2]
Molecular Formula	$C_7H_4N_2O_4$	Inferred from structure
Molecular Weight	180.12 g/mol	Calculated
Melting Point	239 °C	[1]
Boiling Point (Predicted)	358.2 ± 42.0 °C	[1]
Density (Predicted)	1.69 ± 0.1 g/cm³	[1]
pKa (Predicted)	4.03 ± 0.37	[1]
Appearance	Likely a crystalline solid	Inferred from high melting point
Solubility	Expected to be soluble in polar organic solvents like DMSO, DMF, and alcohols; limited solubility in water.	Inferred from structure
Stability	Stable under standard laboratory conditions, but may be sensitive to strong oxidizing or reducing agents and high pH.	Inferred from functional groups

Synthesis and Chemical Reactivity

© 2026 BenchChem. All rights reserved.

While specific literature detailing the synthesis of **2,6-Dihydroxy-3-nitrobenzonitrile** is scarce, a plausible synthetic strategy can be devised based on established organic chemistry principles. A logical approach would involve the nitration of 2,6-dihydroxybenzonitrile.

Proposed Synthesis Workflow

The synthesis would likely proceed as a two-step process starting from resorcinol.



Click to download full resolution via product page

Caption: Proposed two-step synthesis of **2,6-Dihydroxy-3-nitrobenzonitrile** from resorcinol.

Experimental Protocol: Nitration of 2,6-Dihydroxybenzonitrile

Disclaimer: This is a theoretical protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

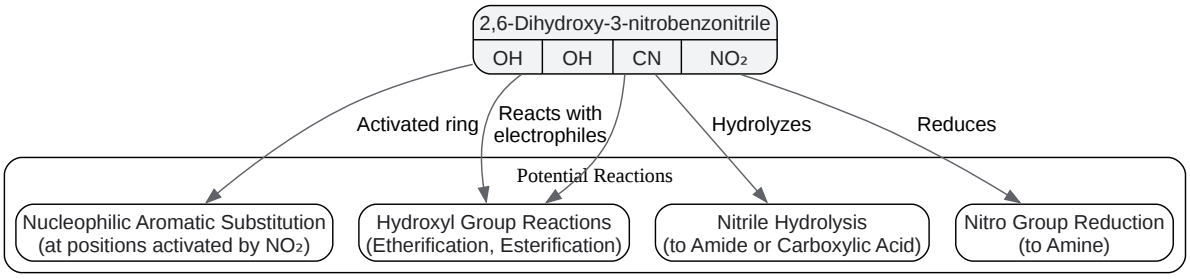
- Dissolution: Dissolve 2,6-dihydroxybenzonitrile in a suitable solvent that is inert to nitrating conditions, such as glacial acetic acid or a chlorinated solvent.
- Cooling: Cool the solution in an ice bath to 0-5 °C.
- Preparation of Nitrating Agent: Slowly add a nitrating agent, such as a mixture of concentrated nitric acid and sulfuric acid, dropwise to the cooled solution with vigorous stirring. The regioselectivity of the nitration will be directed by the two hydroxyl groups to the ortho and para positions. The 3-position is activated by both hydroxyl groups.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Quenching: Once the reaction is complete, carefully quench the reaction mixture by pouring it over crushed ice.

© 2026 BenchChem. All rights reserved.

- Isolation: The product may precipitate out of the solution. If so, it can be isolated by filtration. If not, the product can be extracted with a suitable organic solvent.
- Purification: The crude product can be purified by recrystallization from an appropriate solvent system or by column chromatography.
- Characterization: Confirm the structure and purity of the final product using analytical techniques such as NMR (^{1}H and ^{13}C), IR spectroscopy, and mass spectrometry.

Chemical Reactivity

The reactivity of **2,6-Dihydroxy-3-nitrobenzonitrile** is governed by the interplay of its functional groups.



Click to download full resolution via product page

Caption: Reactivity map of **2,6-Dihydroxy-3-nitrobenzonitrile** highlighting its key functional groups.

- Hydroxyl Groups: The two hydroxyl groups are acidic and can be deprotonated with a base. They can also undergo O-alkylation or O-acylation to form ethers and esters, respectively. These groups are also strong activating groups for electrophilic aromatic substitution, although the presence of the deactivating nitro and nitrile groups will modulate this reactivity.

© 2026 BenchChem. All rights reserved.

- Nitrile Group: The nitrile group is a versatile functional group that can be hydrolyzed to a carboxylic acid or an amide under acidic or basic conditions. It can also be reduced to an amine.

- Nitro Group: The nitro group is a strong electron-withdrawing group that deactivates the aromatic ring towards electrophilic substitution. However, it can be readily reduced to an amino group, which is a key transformation in the synthesis of many pharmaceuticals. This amino derivative would be a highly valuable intermediate.

- Aromatic Ring: The aromatic ring is electron-deficient due to the presence of the nitrile and nitro groups. This makes it susceptible to nucleophilic aromatic substitution, particularly at the positions ortho and para to the nitro group.

Potential Applications in Drug Development and Scientific Research

While direct applications of **2,6-Dihydroxy-3-nitrobenzonitrile** are not widely reported, its structure suggests several promising avenues for exploration in drug discovery and other scientific fields.

As a Scaffold in Medicinal Chemistry

The unique arrangement of functional groups makes this molecule an attractive starting point for the synthesis of novel bioactive compounds. The nitro group can be reduced to an amine, which can then be further functionalized. The hydroxyl groups provide sites for modification to improve solubility and pharmacokinetic properties. The nitrile group can act as a bioisostere for other functional groups or be a key binding element with biological targets.

Nitro-containing compounds have a broad spectrum of biological activities, including antibacterial, antifungal, and antiprotozoal effects.[3] The nitro group can be crucial for the therapeutic action of many drugs.[4][5] For instance, nitroimidazoles are effective against anaerobic bacteria and protozoa.[3] The presence of the nitro group in **2,6-dihydroxy-3-nitrobenzonitrile** suggests potential for antimicrobial activity.

As an Intermediate in Organic Synthesis

© 2026 BenchChem. All rights reserved.

Beyond drug discovery, this compound can serve as a valuable intermediate for the synthesis of more complex molecules. For example, the corresponding 3-amino-2,6-dihydroxybenzonitrile, obtained by reduction of the nitro group, could be a precursor to various heterocyclic compounds, dyes, and polymers. Dihydroxybenzonitrile derivatives, in general, are used as building blocks in organic synthesis.

Safety and Handling

Given the lack of a specific Safety Data Sheet (SDS) for **2,6-Dihydroxy-3-nitrobenzonitrile**, a cautious approach based on the known hazards of analogous compounds is imperative.

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[6]
- Handling: Avoid contact with skin and eyes.[6] Do not ingest. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing and reducing agents.

Toxicological Profile (Inferred):

- Acute Toxicity: Similar nitro- and cyano-substituted aromatic compounds are often classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8]
- Irritation: May cause skin and eye irritation.[7][8]
- Target Organs: Potential for respiratory tract irritation.[7]

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.

© 2026 BenchChem. All rights reserved.

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[6]

Analytical Characterization

The definitive identification and purity assessment of **2,6-Dihydroxy-3-nitrobenzonitrile** would rely on a combination of modern analytical techniques.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum would be expected to show distinct signals for the aromatic protons, with their chemical shifts and coupling patterns providing definitive information about the substitution pattern. The hydroxyl protons may appear as broad singlets, and their chemical shift could be concentration-dependent.
  - ^{13}C NMR: The carbon NMR spectrum would show seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts of the carbons attached to the electron-withdrawing nitro and nitrile groups, as well as those attached to the electron-donating hydroxyl groups, would be characteristic.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the O-H stretching of the hydroxyl groups (typically a broad band around 3200-3600 cm^{-1}), the C≡N stretching of the nitrile group (around 2220-2260 cm^{-1}), and the asymmetric and symmetric stretching of the N-O bonds of the nitro group (around 1500-1560 cm^{-1} and 1300-1370 cm^{-1}, respectively).
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition.

Chromatographic Methods

© 2026 BenchChem. All rights reserved.

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for assessing the purity of the compound and for monitoring the progress of its synthesis. A reversed-phase C18 column with a mobile phase consisting of a mixture of water (often with a small amount of acid like formic acid or TFA to improve peak shape) and an organic solvent like acetonitrile or methanol would likely provide good separation. Detection could be achieved using a UV detector, as the aromatic ring with its chromophoric substituents would absorb UV light.

- Thin-Layer Chromatography (TLC): TLC is a quick and convenient method for monitoring reactions and for preliminary purity checks.

Conclusion

2,6-Dihydroxy-3-nitrobenzonitrile is a molecule with significant untapped potential. Its unique combination of functional groups makes it an intriguing candidate for further investigation, particularly in the realm of medicinal chemistry as a scaffold for the development of novel therapeutic agents. While the available data on this specific compound is limited, this guide provides a solid foundation for researchers by outlining its key physicochemical properties, proposing a viable synthetic route, predicting its chemical reactivity, and suggesting potential applications. As with any lesser-studied chemical, all experimental work should be conducted with a strong emphasis on safety and guided by the principles of sound scientific practice. Further research into the synthesis, reactivity, and biological activity of **2,6-dihydroxy-3-nitrobenzonitrile** is warranted and could lead to exciting discoveries in various scientific disciplines.

References

- MDPI. (n.d.). Synthesis of 2,6-Dihydroxybenzoic Acid by Decarboxylase-Catalyzed Carboxylation Using CO 2 and In Situ Product Removal. Retrieved from [Link]

- Google Patents. (n.d.). CN100351226C - Method for preparing 2,6- dialkoxy benzene nitrile.
- Google Patents. (n.d.). JPS6089451A - Production of 6-nitro-3-hydroxybenzoic acid.
- Google Patents. (n.d.). CN102584688A - Preparing method of 2,6-dichloro-3-nitropyridine.

- PubChem. (n.d.). 2,6-Difluoro-3-nitrobenzonitrile. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (n.d.). WO2020102716A1 - Process for preparation of 2,6-dichlorobenzonitrile.
- National Center for Biotechnology Information. (n.d.). Unusual Reactivities of ortho-Hydroxy-β-nitrostyrene. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Multidirectional Efficacy of Biologically Active Nitro Compounds Included in Medicines. Retrieved from [Link]
- Organic Syntheses. (n.d.). p-NITROBENZONITRILE. Retrieved from [Link]
- Google Patents. (n.d.). EP0425743A1 - Process for the production of ortho-nitrobenzonitriles.
- Journal of Organic Chemistry. (1974). Synthesis of ortho-substituted benzonitriles by nitro displacement. Retrieved from [Link]
- DSpace. (n.d.). The inhibitory action of 2,6-dichloro-3-hydroxybenzonitrile and 2,6-dichloro. Retrieved from [Link]
- Arctom. (n.d.). CAS NO. 233585-04-1 | **2,6-Dihydroxy-3-nitrobenzonitrile**. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (n.d.). 6. ANALYTICAL METHODS. Retrieved from [Link]
- PubMed. (2022). The Diverse Biological Activity of Recently Synthesized Nitro Compounds. Retrieved from [Link]
- National Center for Biotechnology Information. (2022). The Diverse Biological Activity of Recently Synthesized Nitro Compounds. Retrieved from [Link]
- ResearchGate. (2025). Recent advancements in HPLC-NMR and applications for natural product profiling and identification. Retrieved from [Link]
- PubChem. (n.d.). 2-Hydroxy-5-nitrobenzonitrile. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Drug Hunter. (2024). Top 12 Most Popular Drug Hunter Case Studies of 2023. Retrieved from [Link]
- ResearchGate. (2025). Substituent Effects on the Hydrolysis of p-Substituted Benzonitriles in Sulfuric Acid Solutions at (25.0± 0.1) °C. Retrieved from [Link]
- Nature and Science. (2019). Reliable HPLC determination of nitrate and nitrite in Egyptian dairy products. Retrieved from [Link]
- ResearchGate. (2018). (PDF) Biological activity and molecular docking of 2'-bromo-4-methoxy-3-nitro benzil, 2,2'. Retrieved from [Link]'
- National Center for Biotechnology Information. (n.d.). Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore. Retrieved from [Link]
- Rasayan Journal of Chemistry. (2013). IDENTIFICATION, ISOLATION AND CHARACTERIZATION OF POTENTIAL DEGRADATION PRODUCT IN IDEBENONE DRUG SUBSTANCE. Retrieved from [Link]
- The Journal of Organic Chemistry. (2021). Nitroacetonitrile and Its Synthetic Equivalents. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,6-DIHYDROXY-3-NITROBENZONITRILE | 233585-04-1 [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Multidirectional Efficacy of Biologically Active Nitro Compounds Included in Medicines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. 2,6-Difluoro-3-nitrobenzonitrile | C7H2F2N2O2 | CID 2737030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Hydroxy-5-nitrobenzonitrile | C7H4N2O3 | CID 11116377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dihydroxy-3-nitrobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301081/docs#an-in-depth-technical-guide-to-2-6-dihydroxy-3-nitrobenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.